

(Rac)-AZD6482: A Deep Dive into p110 β Inhibitor Selectivity

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Compound of Interest

Compound Name: (Rac)-AZD 6482

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(Rac)-AZD6482, also known as KIN-193, has emerged as a potent and selective inhibitor of the p110 β isoform of phosphoinositide 3-kinase (PI3K). This technical guide provides a comprehensive overview of its selectivity profile, the experimental methodologies used for its characterization, and its place within the PI3K signaling pathway. The information is tailored for researchers, scientists, and drug development professionals working in oncology and thrombosis.

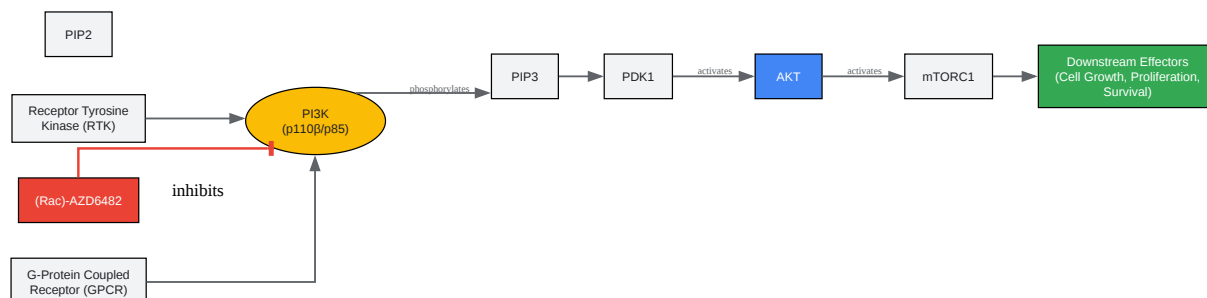
Quantitative Selectivity Profile

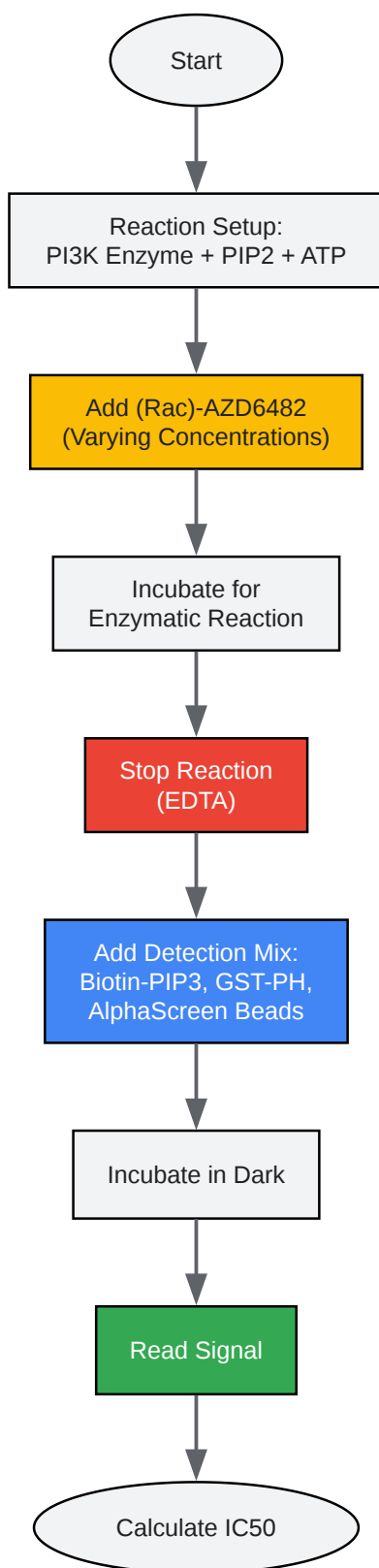
The inhibitory activity of (Rac)-AZD6482 has been rigorously assessed against the four Class I PI3K isoforms. The data consistently demonstrates a significant preference for p110 β .

Target Isoform	IC50 (nM)	Selectivity vs. p110β (Fold)	Reference
p110β	10	-	[1]
p110δ	-	8	[1]
p110α	-	87	[1]
p110γ	-	109	[1]
p110β	0.69	-	[2]
p110α	-	200	[2]
p110δ	-	20	[2]
p110γ	-	70	[2]

Core Signaling Pathway and Inhibitor Action

The PI3K signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and motility. The p110β isoform plays a particularly important role in certain cancer types, especially those with loss of the PTEN tumor suppressor, and in thrombosis.[\[2\]](#)[\[3\]](#) (Rac)-AZD6482 exerts its therapeutic effect by binding to the ATP-binding site of p110β, thereby blocking its kinase activity and the subsequent downstream signaling cascade.





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- [2. Functional characterization of an isoform-selective inhibitor of PI3K-p110 \$\beta\$ as a potential anti-cancer agent - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. PI3K \$\beta\$ inhibitor AZD6482 exerts antiproliferative activity and induces apoptosis in human glioblastoma cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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